

Storage and handling recommendations for Methyl 3-oxohexanoate

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Compound of Interest

Compound Name: Methyl 3-oxohexanoate

Cat. No.: B1330201

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Technical Support Center: Methyl 3-oxohexanoate

This technical support center provides essential information for the safe storage and handling of **Methyl 3-oxohexanoate**, tailored for researchers, scientists, and professionals in drug development.

Storage and Handling Recommendations

Proper storage and handling are critical to maintain the integrity and stability of **Methyl 3-oxohexanoate** for experimental use.

To ensure the longevity of the compound, adhere to the following storage recommendations. Note that storage temperatures can vary between suppliers. Always refer to the product-specific information sheet provided by the manufacturer.

Parameter	Recommendation	Source
Temperature	Store in a well-ventilated place. Keep cool.[1][2] Some suppliers recommend room temperature, while others suggest 0 - 8 °C[3] or refrigerated below 4°C/39°F.[4]	[1][2][3][4]
Atmosphere	Store under an inert atmosphere as the compound is air sensitive.[1]	[1]
Container	Keep containers tightly closed in a dry and well-ventilated place.[1]	[1]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][5]	[1][5]

Methyl 3-oxohexanoate is a combustible liquid and requires careful handling to avoid exposure and ensure safety.[5]

Precaution	Description	Source
Ventilation	Use only in areas with appropriate exhaust ventilation.[6] Ensure adequate ventilation.[1][7]	[1][6][7]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.[1] Use spark-proof tools and explosion-proof equipment.[4]	[1][4]
Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.[7]	[7]
Spills	For spills, eliminate all ignition sources. Do not touch or walk through spilled material. Use non-sparking tools to collect the material for disposal.[4]	[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 3-oxohexanoate**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O ₃	[3][8][9]
Molecular Weight	144.17 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid.[3][9]	[3][9]
Odor	Fruity odor.[9][10]	[9][10]
Boiling Point	84 - 86 °C / 14 mmHg[3], 85-88 °C / 25 hPa	[3]
Melting Point	-44 to -42 °C[3], -43 °C[5]	[3][5]
Density	1.020 g/mL[3], 1.017 g/mL at 20 °C	[3]
Flash Point	90 °C / 194 °F	[1]
Solubility	Sparingly soluble in water[8][10], readily soluble in common organic solvents such as ethanol and acetone[10], and alcohol soluble.[11] Water solubility is reported as 33g/L at 20°C.[8] Another source indicates a solubility of 17.8 mg/ml.[12]	[8][10][11][12]

Troubleshooting Guide & FAQs

This section addresses common issues that may arise during the handling and use of **Methyl 3-oxohexanoate**.

Q1: The compound appears discolored (yellowish). Is it still usable?

A1: A pale yellow color may not necessarily indicate degradation, as some suppliers describe the compound as colorless to pale yellow.[9][10] However, a significant change in color could

suggest impurity or degradation. It is recommended to assess the purity of the compound using techniques like Gas Chromatography (GC) before use.

Q2: I observe precipitate formation in the vial upon storage. What should I do?

A2: Precipitate formation could be due to the compound's low melting point (-44 to -42 °C).[3] If stored at very low temperatures, it might solidify. Gently warm the vial to room temperature to see if the precipitate dissolves. If it does not, it could be a sign of contamination or degradation, and the compound should be re-analyzed for purity.

Q3: My experimental results are inconsistent. Could it be related to the stability of **Methyl 3-oxohexanoate**?

A3: Inconsistent results can be due to the degradation of the compound. **Methyl 3-oxohexanoate** is reported to be air-sensitive.[1] Ensure that you are storing it under an inert atmosphere and that the container is tightly sealed after each use. If you suspect degradation, it is advisable to use a fresh vial or repurify the existing stock.

Q4: What are the immediate first aid measures in case of accidental exposure?

A4:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][5]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1][5]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[1][5]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1][5]

Q5: How should I dispose of waste **Methyl 3-oxohexanoate**?

A5: Dispose of contents/container to an approved waste disposal plant.[1] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste

and consult local, regional, and national hazardous waste regulations for complete and accurate classification.

Experimental Protocols

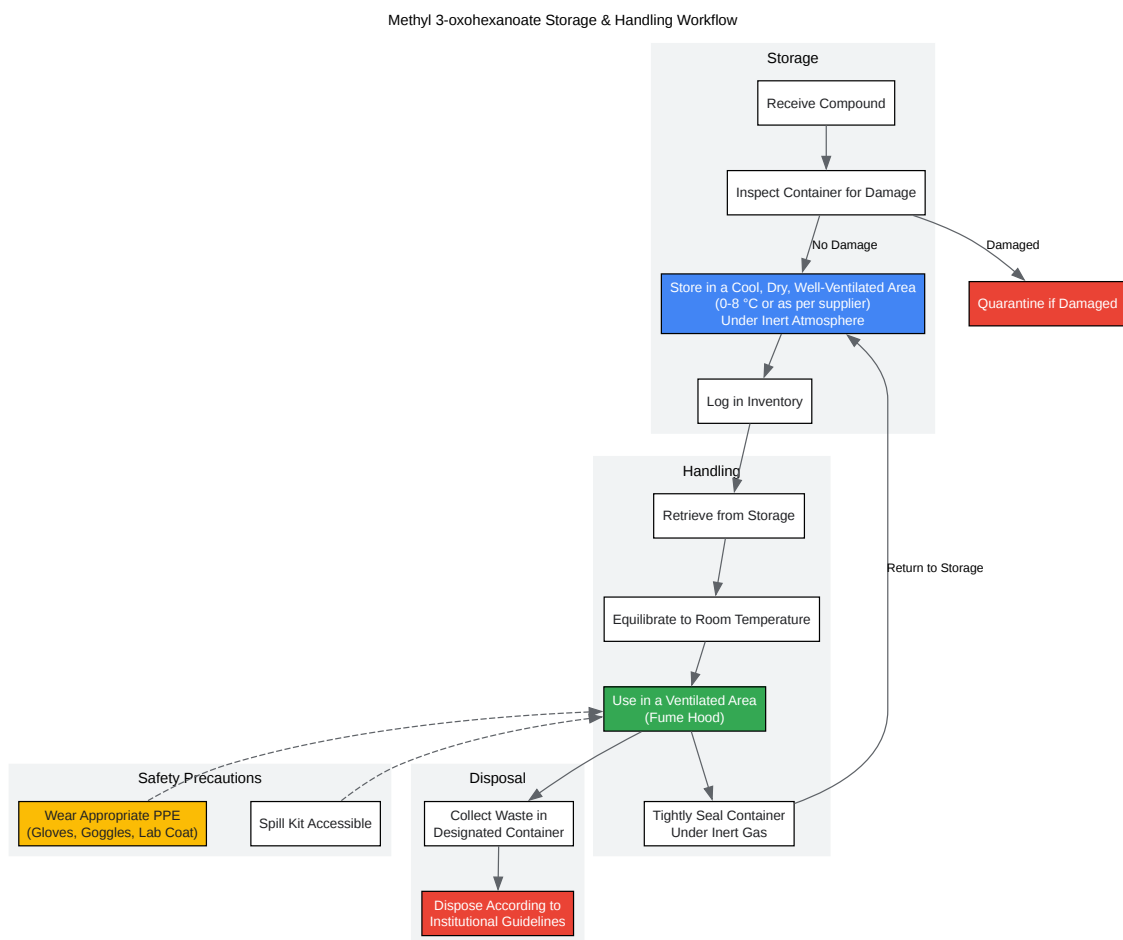
Protocol 1: Purity Assessment by Gas Chromatography (GC)

This protocol outlines a general method for determining the purity of **Methyl 3-oxohexanoate**.

- Instrument and Column: A standard gas chromatograph equipped with a flame ionization detector (FID) and a non-polar or medium-polarity capillary column (e.g., DB-5 or HP-5) is suitable.
- Sample Preparation: Prepare a dilute solution of **Methyl 3-oxohexanoate** in a high-purity organic solvent such as acetone or ethyl acetate. A concentration of approximately 1 mg/mL is a good starting point.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp up to 250 °C at a rate of 10 °C/min. Hold at 250 °C for 5 minutes.
 - Carrier Gas: Helium or Nitrogen at an appropriate flow rate.
- Injection: Inject 1 µL of the prepared sample.
- Analysis: The purity is determined by the area percentage of the main peak corresponding to **Methyl 3-oxohexanoate**.

Logical Workflow for Storage and Handling

The following diagram illustrates the recommended workflow for the proper storage and handling of **Methyl 3-oxohexanoate**.



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Caption: Workflow for **Methyl 3-oxohexanoate** Storage and Handling.

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